

Proper Disposal of 6-Hydroxyflavanone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 6-Hydroxyflavanone

Cat. No.: B191495

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This document provides essential safety and logistical information for the proper disposal of **6-Hydroxyflavanone**, ensuring the safety of laboratory personnel and the protection of the environment. The following procedures are designed for researchers, scientists, and drug development professionals. Adherence to local, regional, and national regulations is mandatory.

Immediate Safety Precautions and Personal Protective Equipment (PPE)

Before handling **6-Hydroxyflavanone** for disposal, it is crucial to wear appropriate Personal Protective Equipment (PPE) to prevent skin and eye contact, and inhalation.

Required PPE:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile).
- **Eye Protection:** Safety glasses or goggles.
- **Lab Coat:** A standard laboratory coat.
- **Respiratory Protection:** Use in a well-ventilated area. If dust formation is likely, a dust mask or respirator is recommended.

Disposal of Pure 6-Hydroxyflavanone and Contaminated Materials

The primary and recommended method for the disposal of **6-Hydroxyflavanone** is through a licensed professional waste disposal service.^[1] This ensures that the compound is handled and treated in accordance with all applicable regulations.

Step-by-Step Disposal Procedure:

- Segregation: Keep **6-Hydroxyflavanone** waste separate from other chemical waste streams to avoid unintended reactions.
- Containerization:
 - Place solid **6-Hydroxyflavanone** waste in a clearly labeled, sealed, and suitable container.^{[1][2]}
 - The container must be in good condition, free from leaks or damage.
 - Label the container clearly as "Hazardous Waste: **6-Hydroxyflavanone**".
- Contaminated Materials: Any materials that have come into contact with **6-Hydroxyflavanone**, such as gloves, bench paper, or weighing boats, should be considered contaminated and disposed of in the same manner as the chemical itself.^{[1][3]} Contaminated packaging should also be treated as hazardous waste.^[1]
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure area away from incompatible materials, heat, and ignition sources, pending collection by a licensed waste disposal company.^[2]
- Arrangement for Disposal: Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company to arrange for pickup and proper disposal. The recommended disposal methods include treatment at a licensed chemical destruction plant or controlled incineration with flue gas scrubbing.^[2]

Spill Management and Cleanup

In the event of a **6-Hydroxyflavanone** spill, follow these procedures to minimize exposure and environmental contamination:

- **Evacuate and Ventilate:** Ensure the area is well-ventilated. If the spill is large or in a poorly ventilated area, evacuate personnel.
- **Wear Appropriate PPE:** Before cleaning the spill, don the required personal protective equipment.
- **Containment and Cleanup:**
 - For solid spills, carefully sweep or shovel the material into a suitable, labeled container for disposal.^[4] Avoid creating dust.^{[1][2][3][4]}
 - The contaminated area can then be washed with soap and water.^[1] All cleaning materials and contaminated water should be collected as hazardous waste.
- **Disposal of Cleanup Waste:** All materials used for cleanup, including contaminated soil or absorbents, must be placed in a sealed container, labeled as hazardous waste, and disposed of through a licensed professional service.

Environmental and Regulatory Considerations

Discharging **6-Hydroxyflavanone** into drains or the environment is strictly prohibited.^{[2][3][4]} Safety Data Sheets indicate that it may be "Toxic to aquatic life with long lasting effects," necessitating careful handling to prevent environmental release.^[3] Always consult and adhere to all local, regional, and national hazardous waste regulations.^{[1][2][3]}

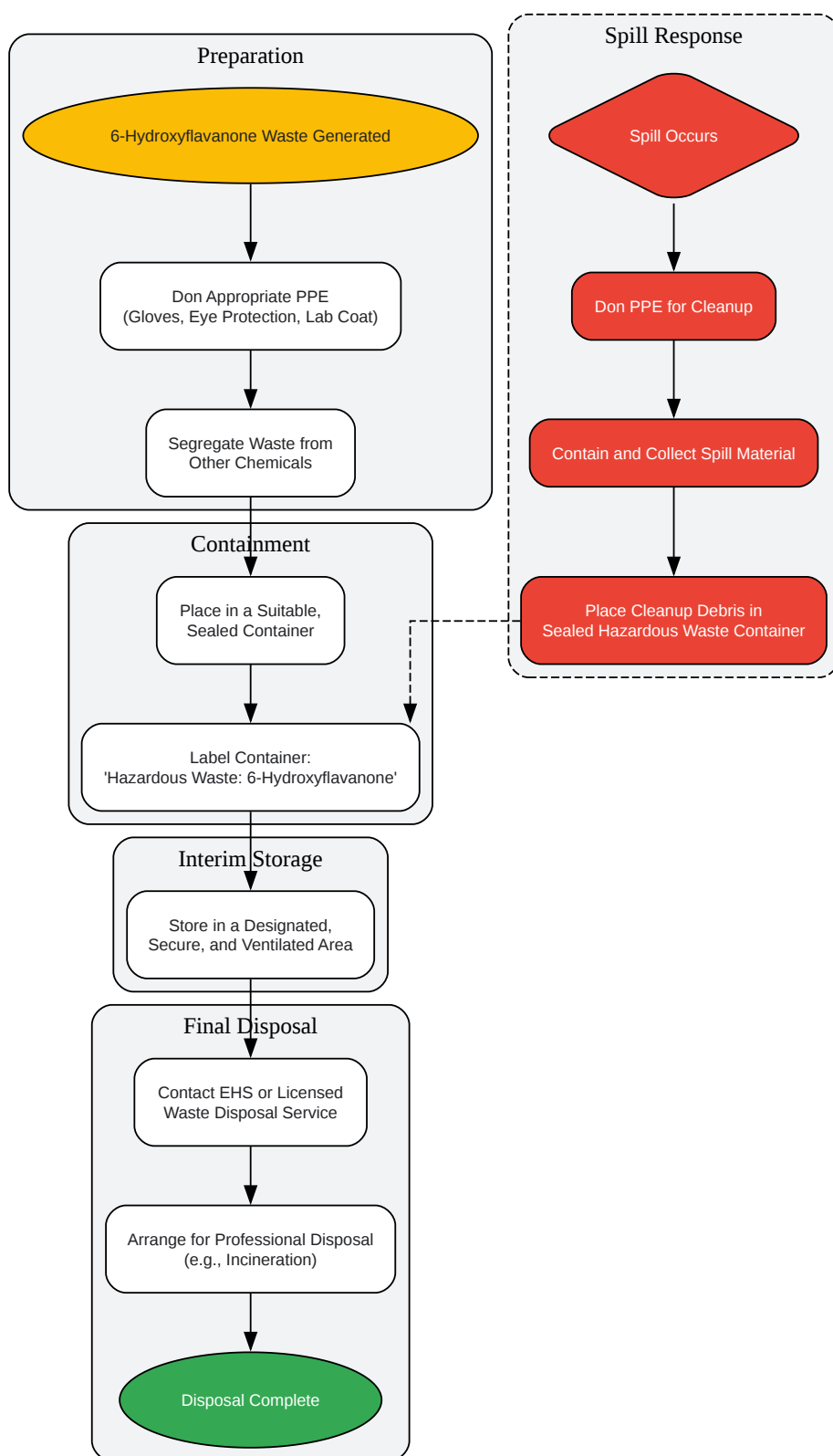
Quantitative Data Summary

At present, there is no publicly available, specific quantitative data regarding disposal limits or aquatic toxicity (e.g., LC50) for **6-Hydroxyflavanone**. The information below is based on general chemical properties.

Property	Data/Information	Source
Molecular Formula	C ₁₅ H ₁₂ O ₃	PubChem[5]
Molecular Weight	238.24 g/mol	PubChem[5]
Appearance	Solid	Fisher Scientific[4]
Environmental Hazard	May be toxic to aquatic life with long-lasting effects. Discharge into the environment must be avoided.[3]	Sigma-Aldrich[3]
Primary Disposal Route	Licensed chemical destruction plant or controlled incineration. [2]	ChemicalBook[2]

Logical Workflow for Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **6-Hydroxyflavanone**.



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Caption: Logical workflow for the proper disposal of **6-Hydroxyflavanone**.

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